

An In-depth Technical Guide to CAS Number 1227-49-2

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Compound of Interest

Compound Name: *3,3'-Disulfanediylbibenzoic acid*

Cat. No.: B043713

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This technical guide provides a comprehensive overview of the chemical properties, synonyms, and available experimental data for the compound identified by CAS number 1227-49-2. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties and Synonyms

The compound with CAS number 1227-49-2 is chemically known as **3,3'-disulfanediylbibenzoic acid**. It is an organic compound featuring two benzoic acid moieties linked by a disulfide bond.^{[1][2]} This structure imparts properties of both a dicarboxylic acid and a disulfide.

Synonyms

The following table lists the various synonyms associated with CAS number 1227-49-2.

Synonym

3,3'-Dithiobis[benzoic acid]

3,3'-Dicarboxylic Diphenyl Disulfide

3,3'-Dicarboxylicdiphenyldisulphide

3,3'-Disulfanediylidibenzoic Acid

3,3'-Dithiobisbenzoic Acid

3,3'-Dithiobissbenzoic acid

3,3'-Sulfanediylidibenzoic Acid

3,3'-Dithiodibenzoic acid

3-[(3-Carboxyphenyl)disulfanyl]benzoic acid

Benzoic acid, 3,3'-dithiobis-

Benzoic acid, 3,3'-dithiodi-

Source:[1][2]

Quantitative Data

The key quantitative physicochemical properties of **3,3'-disulfanediylidibenzoic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ O ₄ S ₂
Molecular Weight	306.36 g/mol
Appearance	White to pale yellow solid
Melting Point	253-258 °C
Solubility	Soluble in organic solvents, limited in water
Purity (typical)	≥95%
IUPAC Name	3,3'-disulfanediyldibenzoic acid

Sources:[1][2][3][4][5][6]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,3'-disulfanediyldibenzoic acid** are not extensively reported in publicly available literature. However, a patented method for its purification provides insight into handling this compound.

Purification Protocol

A reported method for the purification of dithiodibenzoic acid involves the following steps:

- **Dissolution:** A crude sample of dithiodibenzoic acid is added to a mixed solvent system of dimethylformamide (DMF) and water. The typical mass ratio of crude product to DMF to water is 1:1.25:1.
- **Heating:** The mixture is stirred and heated to approximately 80°C to ensure complete dissolution. The solution is maintained at this temperature for a period of 2 hours.
- **Crystallization:** The solution is then cooled to 5°C to induce crystallization of the purified product.
- **Isolation:** The precipitated solid is isolated by suction filtration, which also serves to remove the solvent and dissolved impurities.

- Drying: The collected solid is dried to yield the final, refined dithiodibenzoic acid.

This process has been reported to yield a product with a purity of 99% as determined by high-performance liquid chromatography (HPLC), with a recovery yield of 90.3%.[\[1\]](#)

Potential Synthetic Routes

While a specific, detailed synthesis protocol for 3,3'-dithiodibenzoic acid is not readily available, methods for the synthesis of its positional isomer, 2,2'-dithiodibenzoic acid, may suggest plausible synthetic strategies. One common method involves the diazotization of the corresponding aminobenzoic acid followed by reaction with a disulfide source. For instance, the synthesis of 2,2'-dithiodibenzoic acid can be achieved by treating diazotized anthranilic acid with sodium disulfide.[\[7\]](#) A similar approach starting from 3-aminobenzoic acid could potentially yield the 3,3'-isomer.

Another patented method for the synthesis of o,o'-dithiodibenzoic acids involves the reaction of a diazotized anthranilic acid with sulfur dioxide in the presence of an acid, water, and a copper salt.[\[4\]](#) This suggests another possible avenue for the synthesis of 3,3'-dithiodibenzoic acid.

Analytical Data

While specific, detailed analytical protocols for this compound are not published, standard analytical techniques can be applied for its characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the structure of the aromatic rings and the absence of protons at the disulfide linkage.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the carboxylic acid O-H stretch (broad, around 3000 cm^{-1}), the C=O stretch (around 1700 cm^{-1}), and aromatic C-H and C=C stretches.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound.

Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the biological activity, pharmacological properties, or involvement in any signaling pathways for 3,3'-dithiodibenzoic acid (CAS 1227-49-2). Further research is required to elucidate any potential biological effects or mechanisms of action.

Due to the lack of information on signaling pathways or complex experimental workflows, no visualizations using the DOT language can be provided at this time.

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